

# 4-(Bromomethyl)-2-fluorobenzonitrile safety data sheet (SDS) information

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## Compound of Interest

**Compound Name:** 4-(Bromomethyl)-2-fluorobenzonitrile

**Cat. No.:** B1272964

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An In-depth Technical Guide to the Safety Profile of **4-(Bromomethyl)-2-fluorobenzonitrile**

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data sheet (SDS) information for **4-(Bromomethyl)-2-fluorobenzonitrile** (CAS No: 222978-03-2), a versatile building block in organic synthesis.

## Chemical Identification

| Identifier        | Value   |
|-------------------|---|
| Chemical Name     | 4-(Bromomethyl)-2-fluorobenzonitrile                                  |
| Synonyms          | 4-Cyano-3-fluorobenzyl bromide, alpha-Bromo-2-fluoro-p-tolunitrile[1] |
| CAS Number        | 222978-03-2[2]  |
| Molecular Formula | C <sub>8</sub> H <sub>5</sub> BrFN[1][2]                              |
| Molecular Weight  | 214.03 g/mol [1]  |

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-(Bromomethyl)-2-fluorobenzonitrile**.

| Property       | Value                        | Source                                  |
|----------------|------------------------------|---|
| Appearance     | Solid, Off-White             | <a href="#">[1]</a> <a href="#">[3]</a> |
| Melting Point  | 44-45 °C                     | <a href="#">[1]</a> <a href="#">[2]</a> |
| Boiling Point  | 275.6 ± 30.0 °C at 760 mmHg  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Density        | 1.6 ± 0.1 g/cm³              | <a href="#">[2]</a>                     |
| Flash Point    | 120.5 ± 24.6 °C              | <a href="#">[2]</a>                     |
| Solubility     | Slightly soluble in Methanol | <a href="#">[1]</a>                     |
| Vapor Pressure | 0.0 ± 0.6 mmHg at 25°C       | <a href="#">[2]</a>                     |

## Hazard Identification and Classification

**4-(Bromomethyl)-2-fluorobenzonitrile** is classified as a hazardous chemical.[\[2\]](#) It is harmful if swallowed, in contact with skin, or inhaled.[\[2\]](#) It is also noted to be corrosive and a lachrymatory agent.[\[1\]](#)

There are some discrepancies in the GHS classification across different suppliers. The table below presents the available information.

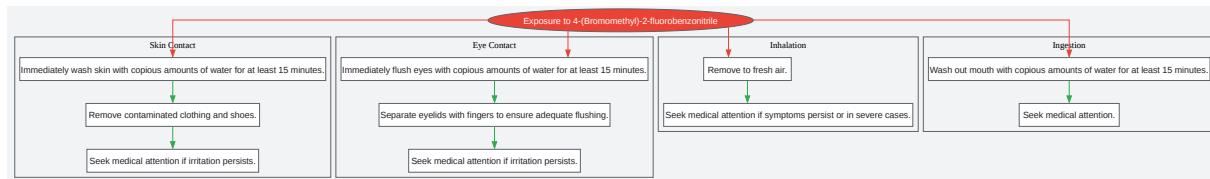
| Hazard Class                            | Hazard Statement  | Source              |
|---|---|---------------------|
| Acute Toxicity, Oral (Category 4)       | H302: Harmful if swallowed  |                     |
| Acute Toxicity, Dermal (Category 4)     | H312: Harmful in contact with skin  |                     |
| Acute Toxicity, Inhalation (Category 4) | H332: Harmful if inhaled  |                     |
| Skin Corrosion/Irritation               | H314: Causes severe skin burns and eye damage                                   | <a href="#">[1]</a> |
| Respiratory Sensitization               | H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled | <a href="#">[1]</a> |

Signal Word: DANGER[1] / WARNING

Hazard Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark), GHS08 (Health Hazard)[1]

## First-Aid Measures

Immediate medical attention is required in case of exposure. The following diagram outlines the recommended first-aid procedures.



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Caption: First-aid procedures for exposure.

## Fire-Fighting Measures

In case of fire, use dry powder or carbon dioxide extinguishers.[2] Firefighters should wear protective clothing and a self-contained breathing apparatus (SCBA).[2]

## Handling and Storage

Proper handling and storage are crucial to minimize risk.

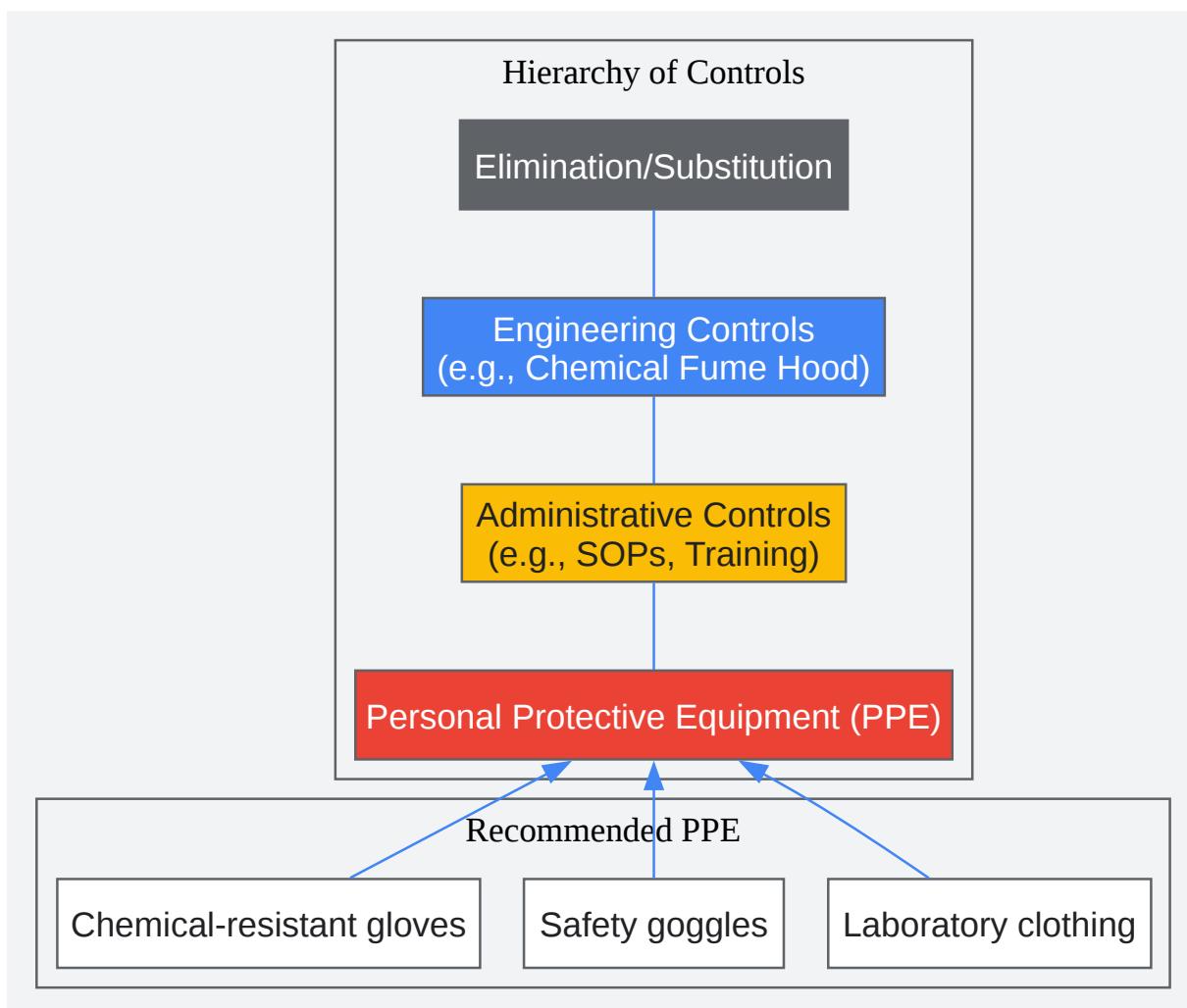
#### Handling:

- This product should only be handled by, or under the close supervision of, individuals qualified in handling potentially hazardous chemicals.[2]
- Use in a chemical fume hood is required.[2]
- Wear appropriate personal protective equipment (PPE), including laboratory clothing, chemical-resistant gloves, and safety goggles.[2]
- Wash hands thoroughly after handling.[2]

#### Storage:

- Store in a cool, well-ventilated area.[4]
- Keep containers tightly closed.[2][4]
- Store refrigerated at 2-8°C.[1][2]
- Store under an inert gas (nitrogen or argon).[1]

The following diagram illustrates the hierarchy of controls for safe handling.



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Caption: Hierarchy of controls for safe handling.

## Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[5]
- Conditions to Avoid: Heat, flames, and sparks.[2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: In case of combustion, may produce carbon monoxide, nitrogen oxides, hydrogen fluoride, and hydrogen bromide.[2]

## Toxicological and Ecological Information

No specific toxicological or ecological data was available in the consulted resources.[\[2\]](#)

## Experimental Protocol: Synthesis

A method for the synthesis of **4-(Bromomethyl)-2-fluorobenzonitrile** has been described.[\[1\]](#)

### Materials:

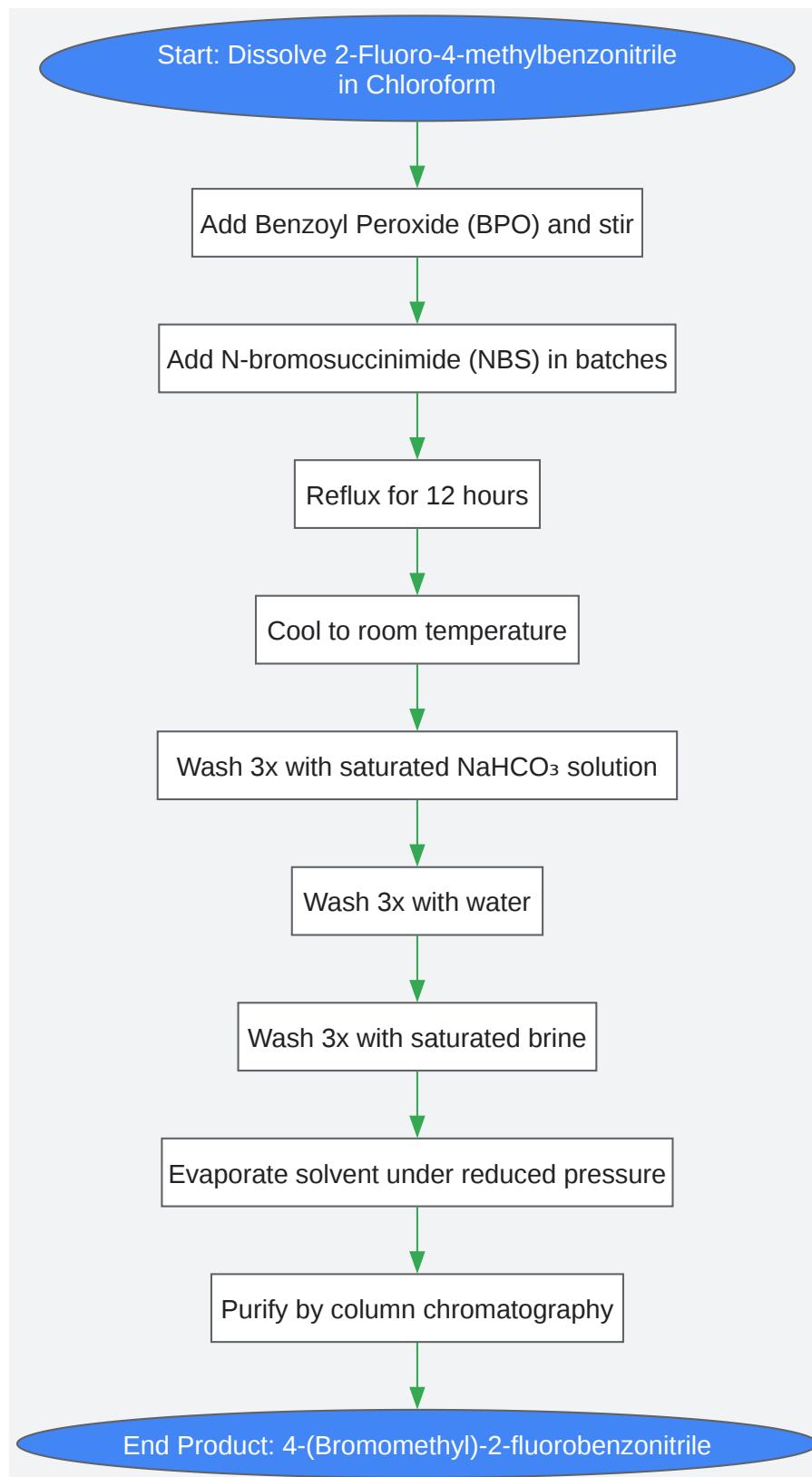
- 2-Fluoro-4-methylbenzonitrile
- Chloroform
- Benzoyl peroxide (BPO)
- N-bromosuccinimide (NBS)
- Saturated aqueous sodium bicarbonate solution
- Water
- Saturated brine

### Procedure:

- Dissolve 2-Fluoro-4-methylbenzonitrile (10 g, 74.07 mmol) in 200 mL of chloroform.
- Add benzoyl peroxide (1 g) and stir until completely dissolved.
- Add N-bromosuccinimide (19.77 g, 11.11 mmol) in batches.
- Reflux the reaction mixture for 12 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Wash the solution three times with saturated aqueous sodium bicarbonate solution.
- Wash the solution three times with water.

- Wash the solution three times with saturated brine.
- Remove the solvent by evaporation under reduced pressure.
- Purify the product by column chromatography to yield 4-cyano-3-fluorobenzyl bromide (14.00 g, 88.79% yield) as a light yellow liquid.

The following diagram provides a workflow for this synthesis.

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Caption: Synthesis workflow diagram.

## Disposal Considerations

Disposal of this chemical should be arranged as special waste by a licensed disposal company, in consultation with local waste disposal authorities, and in accordance with national and regional regulations.[\[2\]](#)

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## References

- 1. 4-(BROMOMETHYL)-2-FLUOROBENZONITRILE | 222978-03-2 [chemicalbook.com]
- 2. 4-(Bromomethyl)-2-fluorobenzonitrile | CAS#:222978-03-2 | Chemsoc [chemsoc.com]
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- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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